

# An In-depth Technical Guide to the Safety and Handling of Butyl Isobutyrate

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## Compound of Interest

Compound Name: *Butyl isobutyrate*

Cat. No.: B1265439

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For researchers, scientists, and drug development professionals, a thorough understanding of the chemical properties and associated hazards of all laboratory reagents is paramount. This guide provides a comprehensive overview of the safe handling, storage, and emergency procedures for **butyl isobutyrate**.

Synonyms: Butyl 2-methylpropanoate, Isobutyric acid butyl ester[1][2][3]

## Chemical and Physical Properties

**Butyl isobutyrate** is a colorless liquid with a fruity odor reminiscent of apple and pineapple.[4][5] It is miscible with alcohol and most fixed oils, but insoluble in water, glycerin, and propylene glycol.[2][6]

Property	Value	Source
Molecular Formula	C8H16O2	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[6]</a>
Molecular Weight	144.21 g/mol	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[6]</a>
Boiling Point	155-156 °C	<a href="#">[3]</a> <a href="#">[5]</a>
Melting Point	-88.07 °C (estimate)	<a href="#">[3]</a>
Flash Point	38.3 °C to 43.333 °C (Closed Cup)	<a href="#">[1]</a> <a href="#">[7]</a>
Density	0.855 - 0.865 g/mL at 25 °C	<a href="#">[3]</a> <a href="#">[6]</a>
Vapor Pressure	2.9 ± 0.3 mmHg at 25°C (Predicted)	<a href="#">[3]</a>
Autoignition Temperature	432 °C (809.60 °F)	<a href="#">[8]</a>
Refractive Index	1.401 at 20 °C	<a href="#">[3]</a>

## Hazard Identification and Classification

**Butyl isobutyrate** is classified as a flammable liquid.[\[6\]](#)[\[9\]](#) It can cause skin and serious eye irritation, and may cause respiratory irritation.[\[6\]](#)

GHS Hazard Statements:

- H226: Flammable liquid and vapor.[\[6\]](#)[\[9\]](#)
- H315: Causes skin irritation.[\[6\]](#)
- H319: Causes serious eye irritation.[\[6\]](#)
- H335: May cause respiratory irritation.[\[6\]](#)

Signal Word: Warning[\[6\]](#)

## Experimental Protocols

While specific experimental protocols for the toxicological data cited in the safety data sheets are not detailed in the publicly available literature, the methodologies would have followed standardized guidelines from organizations such as the Organisation for Economic Co-operation and Development (OECD) for chemical safety testing. For instance, acute oral toxicity is typically determined using OECD Test Guideline 401, 420, 423, or 425, and dermal toxicity is assessed following OECD Test Guideline 402. Skin and eye irritation studies generally adhere to OECD Guidelines 404 and 405, respectively. These protocols involve the administration of the substance to laboratory animals under controlled conditions to determine the dose-response relationship and identify potential hazards.

## Toxicological Information

**Butyl isobutyrate** is considered to have low acute toxicity.[\[1\]](#)[\[10\]](#)

Route	Species	Value	Source
Oral LD50	Rat	>5000 mg/kg	<a href="#">[1]</a>
Dermal LD50	Rabbit	>5000 mg/kg	<a href="#">[1]</a>

Carcinogenicity: No component of this product present at levels greater than or equal to 0.1% is identified as a probable, possible, or confirmed human carcinogen by IARC, NTP, or OSHA. [\[6\]](#)

## Handling and Storage

Handling:

- Avoid contact with skin and eyes.[\[1\]](#)[\[6\]](#)
- Avoid inhalation of vapor or mist.[\[6\]](#)
- Handle in a well-ventilated place.[\[11\]](#)
- Keep away from sources of ignition - No smoking.[\[6\]](#)[\[9\]](#)
- Take measures to prevent the buildup of electrostatic charge.[\[6\]](#)[\[9\]](#)

- Use non-sparking tools.[9][11]
- Ground and bond containers when transferring material.[8]
- Handle in accordance with good industrial hygiene and safety practices.[6]

Storage:

- Keep container tightly closed in a dry and well-ventilated place.[6][9]
- Store in a cool place.[12]
- Keep away from heat, sparks, and open flames.[8][9][13]
- Containers that have been opened must be carefully resealed and kept upright to prevent leakage.[6]

## Exposure Controls and Personal Protection

Engineering Controls:

- Use in a well-ventilated area. Facilities should be equipped with an eyewash station and a safety shower.[1][8]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear safety glasses with side-shields or a face shield.[6]
- Skin Protection: Wear chemically resistant gloves and protective clothing.[1][6] An application of a skin protective barrier cream is recommended.[6]
- Respiratory Protection: If engineering controls are not sufficient, use a full-face respirator with an appropriate cartridge.[6]

## First-Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical advice.[1][11]

- Skin Contact: Remove contaminated clothing. Wash skin with soap and plenty of water.[1]  
[11]
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[1][11]
- Ingestion: DO NOT induce vomiting. Rinse mouth with water and seek medical advice.[11]

## Firefighting and Accidental Release Measures

### Firefighting:

- Suitable Extinguishing Media: Use alcohol-resistant foam, dry chemical, or carbon dioxide for small fires. For large fires, use water spray or fog.[1][6]
- Unsuitable Extinguishing Media: Solid streams of water may be ineffective.[6]
- Specific Hazards: Vapors are heavier than air and may travel to a source of ignition and flash back.[6][14] Hazardous decomposition products include carbon oxides.[6]
- Protective Equipment: Wear a self-contained breathing apparatus.[6][11]

### Accidental Release:

- Personal Precautions: Use personal protective equipment.[6] Remove all sources of ignition.  
[6] Evacuate personnel to safe areas.[6]
- Environmental Precautions: Prevent product from entering drains.[6][7]
- Containment and Cleanup: Absorb with an inert material (e.g., sand, earth) and place in a suitable container for disposal.[1][7] Ventilate the area and wash the spill site after material pickup is complete.[6]

## Stability and Reactivity

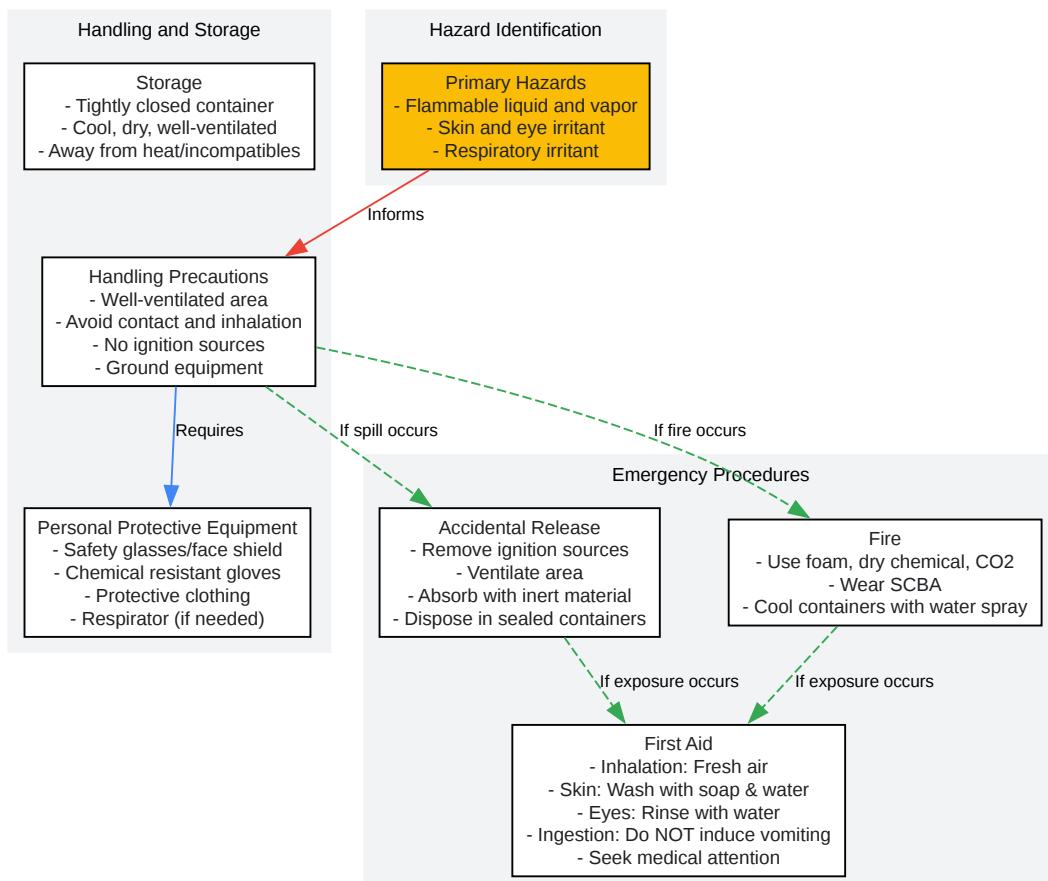
- Chemical Stability: Stable under recommended storage conditions.[1][6]
- Conditions to Avoid: Heat, flames, and sparks.[1][6]

- Incompatible Materials: Strong oxidizing agents.[[1](#)][[6](#)]
- Hazardous Decomposition Products: Under fire conditions, hazardous decomposition products such as carbon oxides can be formed.[[6](#)]
- Hazardous Polymerization: Will not occur.[[1](#)]

## Visualized Safety Workflow

The following diagram illustrates the logical workflow for the safe handling and response procedures for **butyl isobutyrate**.

## Butyl Isobutyrate Safety and Handling Workflow

[Click to download full resolution via product page](#)**Butyl Isobutyrate** Safety Workflow

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